

N⁶-(p-Hydroxyphenethyl)adenosine: Technical Monograph & Experimental Guide

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Compound of Interest

Compound Name: N⁶-(P-Hydroxyphenethyl)-adenosine

Cat. No.: B13738364

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Classification: Dual Adenosine A₃ / A₁ Receptor Agonist Primary Selectivity: hA₃ (K_i = 0.63 nM) > hA₁ (K_i = 30.1 nM) >> hA_{2A} Chemical Code: NHPA / HPEA CAS Registry Number: 35386-24-4 (Generic N⁶-phenethyl analogs often grouped; specific hydroxyphenethyl variants vary)

Part 1: Executive Technical Summary

N⁶-(p-hydroxyphenethyl)adenosine (NHPA) is a potent, high-affinity adenosine receptor agonist characterized by its sub-nanomolar affinity for the human A₃ adenosine receptor (A₃AR) and moderate nanomolar affinity for the A₁ adenosine receptor (A₁AR).^[1] Structurally derived from adenosine via substitution at the N⁶ position with a para-hydroxyphenethyl moiety, this modification confers resistance to adenosine deaminase (ADA) degradation and significantly enhances receptor subtype selectivity compared to the endogenous ligand.

In drug development, NHPA serves as a critical probe for elucidating the cardioprotective and anti-inflammatory roles of the A₃AR. Unlike non-selective agonists (e.g., NECA), NHPA's low affinity for the A_{2A} receptor minimizes off-target hemodynamic effects (e.g., profound

vasodilation), making it a superior tool for isolating A₁/A₃-mediated signaling in ischemic preconditioning models.

Part 2: Chemical & Pharmacological Profile[2][3] Physicochemical Properties[4]

- Molecular Formula: C₁₈H₂₁N₅O₅
- Molecular Weight: 387.39 g/mol
- Solubility: Soluble in DMSO (>10 mM); sparingly soluble in water.
- Stability: Resistant to rapid hydrolysis by ADA due to the bulky N⁶-substituent.

Receptor Binding Affinity (K_i) & Selectivity

The following data represents equilibrium dissociation constants derived from radioligand competition assays in mammalian systems.

Receptor Subtype	Species	K _i (nM)	Ligand Status	Reference
A ₃	Human	0.63	Full Agonist	[1, 2]
A ₁	Human	30.1	Agonist	[1]
A ₁	Rat	11.8	Agonist	[1]
A _{2A}	Human	> 500	Low Affinity	[1]
A _{2B}	Human	> 10,000	Inactive	[1]

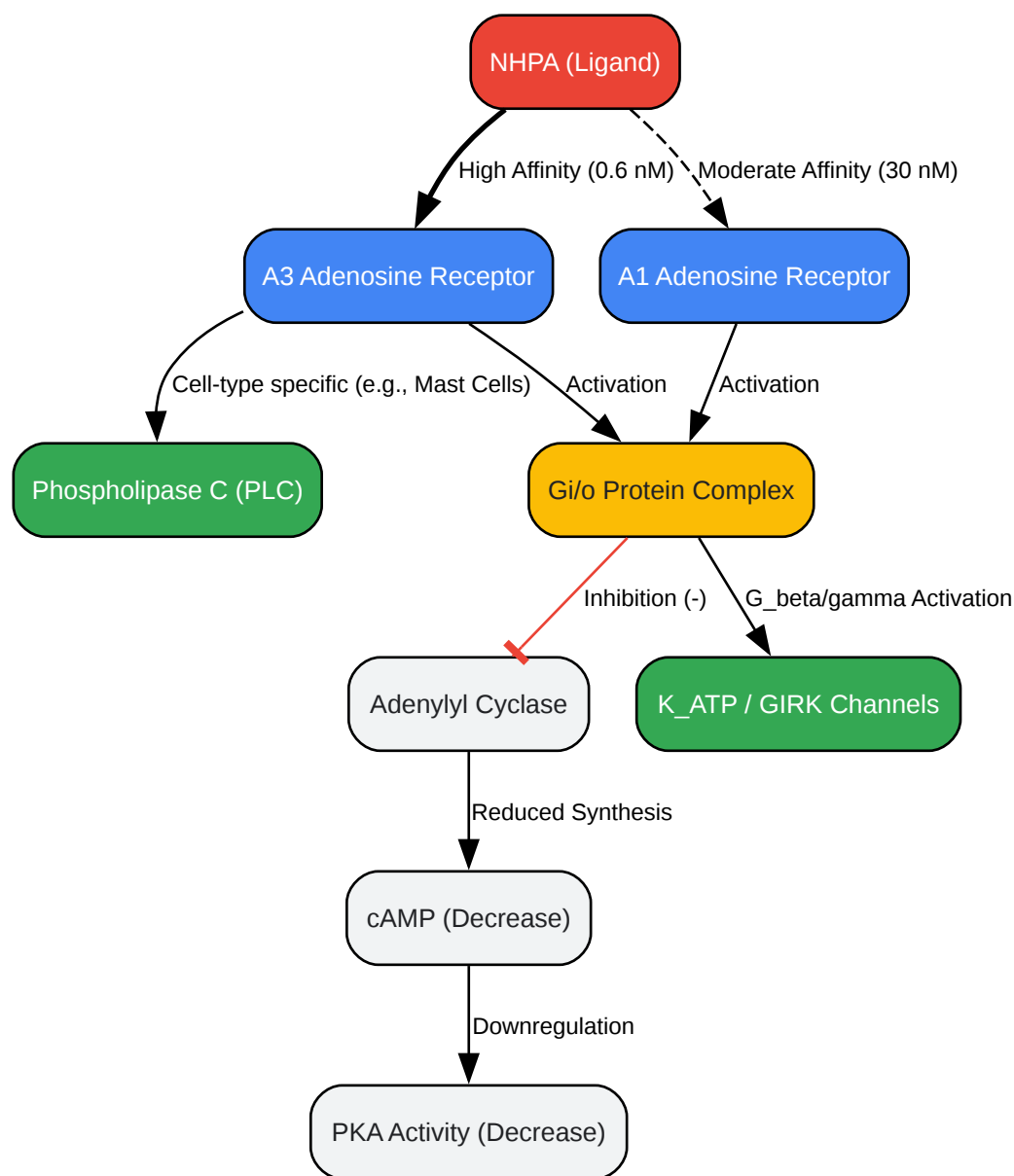
Pharmacological Insight: The >40-fold selectivity for A₃ over A₁ (and >800-fold over A_{2A}) allows researchers to target A₃AR specifically at low concentrations (1–5 nM). At higher concentrations (>50 nM), NHPA acts as a dual agonist, recruiting A₁AR signaling which is synergistic in ischemic protection.

Part 3: Mechanism of Action & Signaling Pathways

NHPA functions as a biased agonist primarily coupling to $G_{i/o}$ proteins. Upon binding, it induces a conformational change in the transmembrane helices (TM3/TM6), triggering the dissociation of the $G_{\alpha i}$ subunit.

Primary Signaling Cascade (A₃/A₁)

- **Adenylyl Cyclase Inhibition:** $G_{\alpha i}$ inhibits adenylyl cyclase (AC), reducing intracellular cAMP.
- **PKA Suppression:** Reduced cAMP lowers Protein Kinase A (PKA) activity, modulating downstream effectors like CREB and ion channels.
- **K_{ATP} Channel Activation (A₁ specific):** $G_{\beta\gamma}$ subunits directly open G-protein-coupled Inwardly Rectifying Potassium channels (GIRK), causing hyperpolarization (cardiac slowing).
- **Phospholipase C (PLC) Activation (A₃ specific):** In specific tissues (e.g., mast cells), A₃AR coupling leads to PLC activation, IP₃ generation, and intracellular Ca^{2+} mobilization.



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Figure 1: Signal transduction pathways activated by NHPA. Note the dual activation of A1 and A3 receptors converging on Adenylyl Cyclase inhibition.

Part 4: Experimental Protocols

Synthesis of NHPA (Nucleophilic Aromatic Substitution)

Objective: Synthesize N⁶-(p-hydroxyphenethyl)adenosine from 6-chloropurine riboside.

Reagents:

- 6-Chloropurine-9-
-D-ribofuranoside (Start Material)
- Tyramine (p-hydroxyphenethylamine)
- Triethylamine (Et_3N)
- Ethanol (Absolute)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq (e.g., 286 mg, 1 mmol) of 6-chloropurine riboside in 10 mL of absolute ethanol.
- Amine Addition: Add 1.2 eq of tyramine and 2.0 eq of triethylamine.
- Reflux: Heat the mixture to reflux (approx. 78°C) under a nitrogen atmosphere for 4–6 hours. Monitor via TLC (System: DCM/MeOH 9:1).
 - Validation: Disappearance of the starting material spot ($R_f \sim 0.5$) and appearance of a more polar product spot.
- Workup: Evaporate the solvent under reduced pressure.
- Purification: Recrystallize the residue from water/ethanol or purify via silica gel flash chromatography (Eluent: 5-10% MeOH in DCM).
- Characterization: Confirm structure via $^1\text{H-NMR}$ (DMSO- d_6). Look for the characteristic N⁶-H doublet and the AA'BB' aromatic system of the phenethyl group.

Radioligand Binding Assay (A₃AR Specific)

Objective: Determine the K_i of NHPA for the A₃ receptor.

Materials:

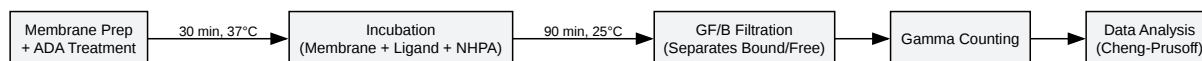
- Membranes: CHO cells stably expressing human A₃AR.^[2]

- Radioligand: [125 I]-AB-MECA (0.1–0.5 nM). Note: AB-MECA is the standard high-affinity A₃ agonist radioligand.
- Non-specific control: 10
M R-PIA or NECA.
- Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 1 mM EDTA, pH 7.4.

Protocol:

- Preparation: Thaw membrane aliquots and dilute in assay buffer containing 2 U/mL Adenosine Deaminase (to remove endogenous adenosine). Incubate 30 min at 37°C.
- Incubation: In a 96-well plate, combine:
 - 50
L Membrane suspension (10–20
g protein).
 - 25
L [125 I]-AB-MECA (Final conc. 0.2 nM).
 - 25
L NHPA (Increasing concentrations:
to
M).
- Equilibrium: Incubate for 60–90 minutes at 25°C.
- Termination: Rapid filtration through GF/B filters (pre-soaked in 0.3% PEI to reduce non-specific binding) using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity in a gamma counter.

- Calculation: Plot % Specific Binding vs. Log[NHPA]. Determine IC₅₀ and convert to K_i using the Cheng-Prusoff equation:



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Figure 2: Workflow for competitive radioligand binding assay to determine K_i.

Part 5: Therapeutic Applications & Comparative Analysis[3]

Therapeutic Context

- Ischemic Cardioprotection: NHPA mimics the "preconditioning" effect. Activation of A₃AR confers sustained protection against reperfusion injury, preserving mitochondrial function.
- Neuropathic Pain: A₃ agonists block the development of chronic constriction injury-induced mechanical allodynia.
- Oncology: High concentrations of A₃ agonists can induce apoptosis in specific tumor lines via deregulation of the Wnt signaling pathway, although NHPA is primarily used for receptor characterization rather than cytotoxicity.

Comparative Agonist Profile

Compound	A ₁ Affinity	A ₃ Affinity	Selectivity Profile	Primary Use
NHPA	Moderate	High	A ₃ > A ₁	Dual A ₃ /A ₁ probe; Cardioprotection
CPA	High	Moderate	A ₁ > A ₃	Selective A ₁ agonist
Cl-IB-MECA	Low	Very High	A ₃ >>> A ₁	Highly selective A ₃ agonist
NECA	High	High	Non-selective	General reference agonist

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